

An In-depth Technical Guide to the Physical Properties of N,N-Diethylenediamine

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Compound of Interest

Compound Name: **N,N-Diethylenediamine**

Cat. No.: **B122027**

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This guide provides a comprehensive overview of the key physical properties of **N,N-Diethylenediamine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate and detailed information for their work. This document includes tabulated data from various sources, detailed experimental protocols for property determination, and a workflow visualization to guide experimental procedures.

Core Physical Properties

N,N-Diethylenediamine, a key building block in the synthesis of various compounds, possesses distinct physical characteristics that are crucial for its handling, application, and process optimization.

The boiling point and density of **N,N-Diethylenediamine** have been reported across multiple chemical suppliers and databases. The following tables summarize these values, providing a comparative overview.

Table 1: Boiling Point of **N,N-Diethylenediamine**

Boiling Point (°C)	Pressure (mmHg)	Source(s)
145 - 147	760	[1] [2] [3]
146	760	[4]
144	Not Specified	[5]
152 - 154	760	
238 - 240	752	[6]

Table 2: Density of **N,N-Diethylenediamine**

Density (g/mL or g/cm³)	Temperature (°C)	Source(s)
0.82	20	[7]
0.820	Not Specified	[1] [5]
0.827	25	[2] [3]
0.811	25	

Note: Variations in reported values can be attributed to differences in measurement techniques, sample purity, and ambient pressure.

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of a liquid compound like **N,N-Diethylenediamine**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination.

2.1.1. Micro-Boiling Point Determination (Capillary Method)

This method is suitable when only a small amount of the substance is available.

- Apparatus: Thiele tube or a beaker with a high-boiling point liquid (e.g., paraffin oil), thermometer, capillary tube (sealed at one end), small test tube, and a heating source (e.g., Bunsen burner or hot plate).
- Procedure:
 - A few milliliters of the **N,N-Diethylenediamine** sample are placed into the small test tube.
 - The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is immersed in the Thiele tube or oil bath.
 - The bath is heated gently and stirred to ensure uniform temperature distribution.[8]
 - As the temperature rises, a stream of bubbles will be observed escaping from the capillary tube.
 - The heating is stopped, and the bath is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9]

2.1.2. Simple Distillation Method

This method is used when a larger volume of the liquid is available and also serves to purify the liquid.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:

- A sample of **N,N-Diethylethylenediamine** (at least 5 mL) and a few boiling chips are added to the distillation flask.[10]
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The liquid is heated to a gentle boil.
- The vapor will rise, pass into the condenser, liquefy, and be collected in the receiving flask.
- The temperature is monitored, and the constant temperature at which the liquid distills is recorded as the boiling point.[11]

Density is the mass per unit volume of a substance. It is an intensive property that can be used to characterize a substance.

2.2.1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining density, although it may be less precise than other methods.

- Apparatus: Graduated cylinder, and an analytical balance.
- Procedure:
 - An empty, dry graduated cylinder is weighed on the analytical balance, and its mass is recorded.[12]
 - A known volume of **N,N-Diethylethylenediamine** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The graduated cylinder containing the liquid is reweighed, and the mass is recorded.
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
 - The density is calculated using the formula: Density = Mass / Volume.[13][14]

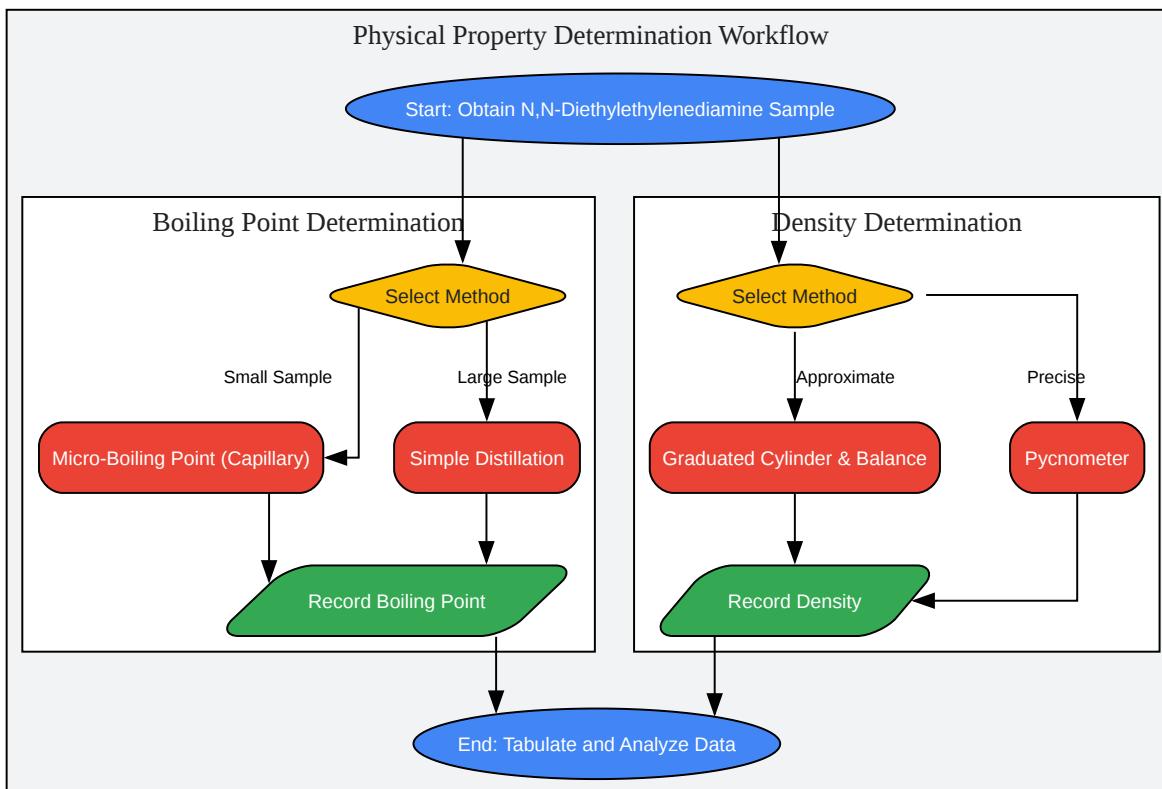
2.2.2. Using a Pycnometer (Density Bottle)

This method provides more accurate and precise density measurements.

- Apparatus: Pycnometer (a small glass flask with a ground-glass stopper having a capillary tube), and an analytical balance.
- Procedure:
 - The clean, dry pycnometer is weighed, and its mass is recorded (m1).
 - The pycnometer is filled with distilled water of a known temperature and weighed again (m2). The density of water at this temperature is known.
 - The pycnometer is emptied, dried, and then filled with **N,N-Diethylethylenediamine**.
 - The filled pycnometer is weighed to determine the mass of the bottle plus the sample liquid (m3).
 - The density of the **N,N-Diethylethylenediamine** is calculated using the known density of water and the recorded masses.

Workflow and Process Visualization

To aid in the experimental planning and execution, the following diagram illustrates the logical workflow for determining the physical properties of **N,N-Diethylethylenediamine**.



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References

- 1. N,N-Diethylethylenediamine, 98+% 100 mL | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.fi]

- 2. chembk.com [chembk.com]
- 3. N,N-Diethylethylenediamine | 100-36-7 [chemicalbook.com]
- 4. N,N'-diethyl ethylene diamine, 111-74-0 [thegoodsentscompany.com]
- 5. N,N-diethylethylenediamine [stenutz.eu]
- 6. N,N-ジエチルエチレンジアミン ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. N,N-Diethylethylenediamine CAS 100-36-7 | 803215 [merckmillipore.com]
- 8. Class 11 Chemistry Determination Of Boiling Point Experiment [vedantu.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 11. vernier.com [vernier.com]
- 12. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 13. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 14. homesciencetools.com [homesciencetools.com]
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